

# Application Notes and Protocols: Enhancing Lotion Aesthetics with Bis(2-ethylhexyl) Carbonate

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) carbonate*

Cat. No.: *B080215*

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## Introduction

The sensory perception of a topical formulation is a critical factor influencing user compliance and overall product success. Emollients play a pivotal role in defining the textural and aesthetic properties of lotions and creams. **Bis(2-ethylhexyl) carbonate** is a fast-spreading, non-greasy emollient that can be incorporated into formulations to significantly improve their sensory profile. Its low viscosity and high spreadability contribute to a light, smooth, and elegant skin feel.

These application notes provide a framework for utilizing **Bis(2-ethylhexyl) carbonate** to optimize the sensory characteristics of oil-in-water (O/W) lotions. Detailed protocols for formulation, sensory evaluation, and instrumental analysis are presented to guide researchers in quantifying the impact of this versatile emollient.

## Key Physicochemical Properties of Bis(2-ethylhexyl) Carbonate

Property	Value	Reference
INCI Name	Diethylhexyl Carbonate	[1]
CAS Number	14858-73-2	[2]
Appearance	Clear, colorless to pale straw-colored liquid	[3]
Odor	Characteristic	[3]
Solubility	Soluble in cosmetic esters and mineral oils; Insoluble in water	[3]
Viscosity	Low	N/A
Spreadability	High	N/A

## Impact on Sensory Feel: Quantitative Analysis

The following tables present representative data from sensory panel evaluations and instrumental analysis of a base O/W lotion formulated with varying concentrations of **Bis(2-ethylhexyl) carbonate**.

### Sensory Panel Evaluation

A trained panel of 15 assessors evaluated the sensory attributes of the lotion formulations. Samples were applied to the volar forearm, and attributes were rated on a 10-point scale (where 1 = low intensity and 10 = high intensity).

Table 1: Sensory Attribute Scores for Lotions with Varying Concentrations of **Bis(2-ethylhexyl) Carbonate**

Sensory Attribute	Base Lotion (0%)	2% Bis(2-ethylhexyl) Carbonate	5% Bis(2-ethylhexyl) Carbonate	8% Bis(2-ethylhexyl) Carbonate
Spreadability	5.2 ± 0.8	7.5 ± 0.6	8.9 ± 0.5	9.5 ± 0.4
Greasiness	6.8 ± 1.1	4.1 ± 0.9	2.5 ± 0.7	1.8 ± 0.6
Stickiness (Initial)	4.5 ± 0.7	2.8 ± 0.5	1.9 ± 0.4	1.5 ± 0.3
Oiliness (Afterfeel)	7.1 ± 1.2	4.5 ± 1.0	2.8 ± 0.8	2.1 ± 0.7
Absorbency	4.8 ± 0.9	6.9 ± 0.7	8.2 ± 0.6	8.8 ± 0.5
Smoothness	5.5 ± 0.8	7.8 ± 0.6	8.7 ± 0.5	9.2 ± 0.4
Lightness	4.9 ± 0.7	7.2 ± 0.5	8.5 ± 0.4	9.1 ± 0.3

Values are presented as mean ± standard deviation.

## Instrumental Analysis

Instrumental measurements were conducted to provide objective data on the physical properties of the lotions, which correlate with sensory perceptions.

Table 2: Instrumental Analysis of Lotions with Varying Concentrations of **Bis(2-ethylhexyl) Carbonate**

Parameter	Base Lotion (0%)	2% Bis(2-ethylhexyl) Carbonate	5% Bis(2-ethylhexyl) Carbonate	8% Bis(2-ethylhexyl) Carbonate
Viscosity (mPa·s at 10 s <sup>-1</sup> )	3500 ± 150	2800 ± 120	2100 ± 100	1600 ± 80
Spreadability (mm <sup>2</sup> after 1 min)	250 ± 20	450 ± 25	680 ± 30	850 ± 35
Yield Stress (Pa)	15 ± 2	11 ± 1.5	8 ± 1	6 ± 0.8

Values are presented as mean ± standard deviation.

## Experimental Protocols

### Protocol for O/W Lotion Formulation

This protocol outlines the preparation of a 200g batch of an oil-in-water lotion.

#### Materials:

- Phase A (Water Phase):
  - Deionized Water: q.s. to 100%
  - Glycerin: 3.00%
  - Xanthan Gum: 0.20%
- Phase B (Oil Phase):
  - **Bis(2-ethylhexyl) Carbonate**: 0%, 2%, 5%, or 8%
  - Cetearyl Alcohol: 3.00%
  - Glyceryl Stearate: 2.00%
  - Caprylic/Capric Triglyceride: (to make the total oil phase 15%)
- Phase C (Cool-down Phase):
  - Phenoxyethanol (and) Ethylhexylglycerin (Preservative): 1.00%
  - Fragrance (optional): 0.20%

#### Equipment:

- Two heat-resistant beakers
- Water bath or heating mantle

- Overhead stirrer or homogenizer
- Spatulas
- Weighing balance

**Procedure:**

- In one beaker, combine the Phase A ingredients. Heat to 75°C while mixing until the xanthan gum is fully hydrated.
- In a separate beaker, combine the Phase B ingredients. Heat to 75°C while mixing until all components are melted and uniform.
- Slowly add Phase B to Phase A with continuous homogenization. Mix at high speed for 3-5 minutes to form a stable emulsion.
- Remove from heat and continue mixing at a lower speed.
- Cool the emulsion to below 40°C.
- Add the Phase C ingredients one at a time, mixing well after each addition.
- Continue mixing until the lotion is smooth and uniform.
- Adjust the pH if necessary (target pH 5.5-6.5).

## Protocol for Sensory Panel Evaluation

**Objective:** To quantify the sensory attributes of lotion formulations.

**Panelists:** 15 trained assessors with experience in sensory evaluation of topical products.

**Procedure:**

- Acclimatization: Panelists wash their hands and forearms with a mild, unscented soap and allow their skin to equilibrate for 15 minutes in a temperature and humidity-controlled room ( $22 \pm 2^\circ\text{C}$ ,  $50 \pm 5\%$  RH).

- Sample Application: A standardized amount (0.2 mL) of each lotion is applied to a marked 2x2 cm area on the volar forearm.
- Evaluation: Panelists evaluate each product for the sensory attributes listed in Table 1 at specified time points (e.g., during application, 1 minute after, and 5 minutes after).
- Scoring: Each attribute is rated on a 10-point intensity scale.
- Washout Period: A 15-minute washout period is observed between each sample evaluation, during which panelists cleanse the application area.
- Randomization: The order of sample presentation is randomized for each panelist to minimize bias.

## Protocol for Instrumental Analysis

### 4.3.1. Viscosity Measurement

- Instrument: Rotational viscometer or rheometer.
- Spindle/Geometry: Appropriate for the sample viscosity (e.g., cone and plate or parallel plate).
- Procedure:
  - Equilibrate the sample to a controlled temperature (e.g., 25°C).
  - Apply a sufficient amount of the sample to the instrument.
  - Measure the viscosity at a defined shear rate (e.g., 10 s<sup>-1</sup>).

### 4.3.2. Spreadability Measurement

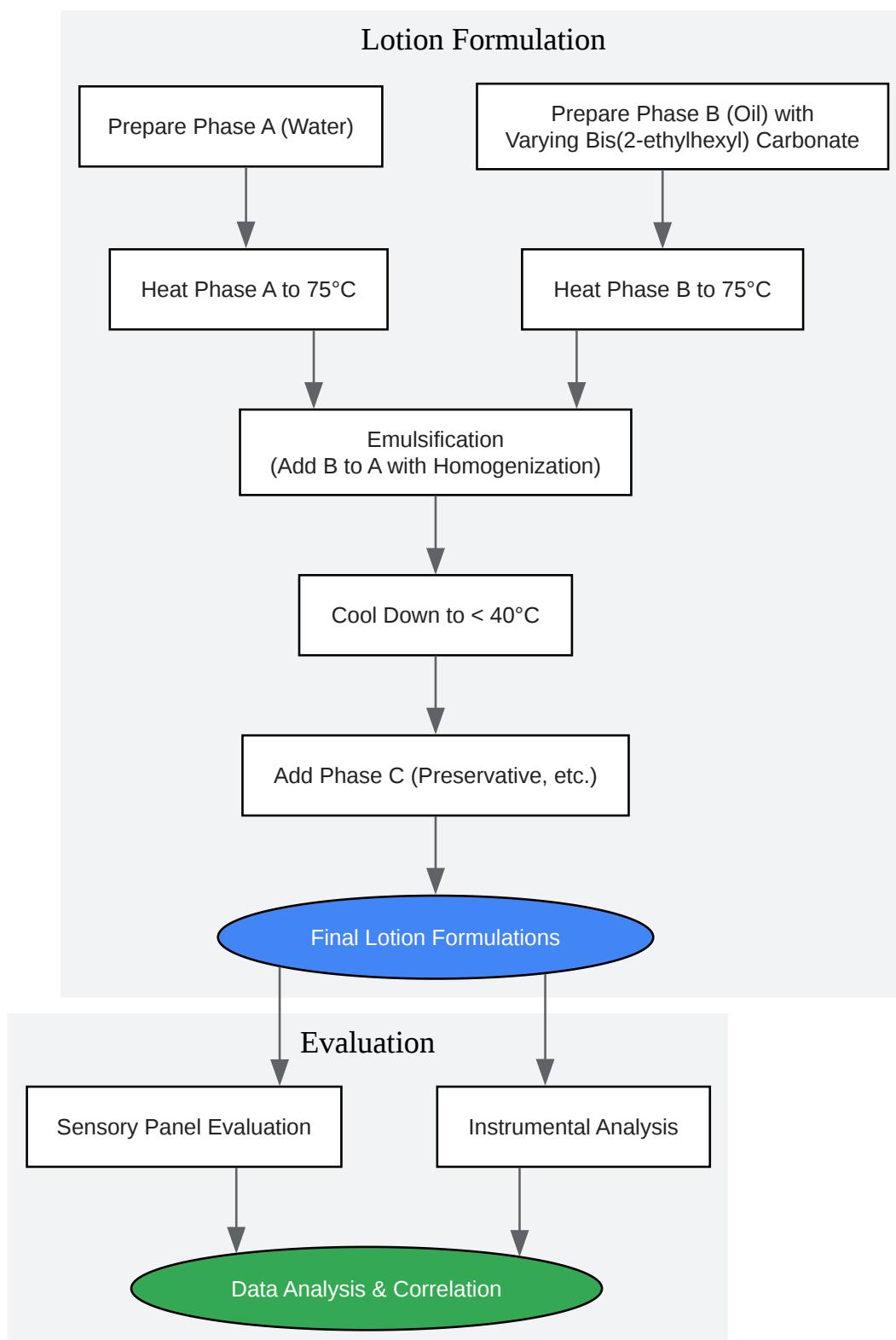
- Method: Parallel plate method.
- Procedure:
  - Place a defined volume (e.g., 1 mL) of the lotion on a glass plate.

- Carefully place a second glass plate of a known weight on top of the sample.
- Measure the diameter of the spread sample after a set time (e.g., 1 minute).
- Calculate the spread area.

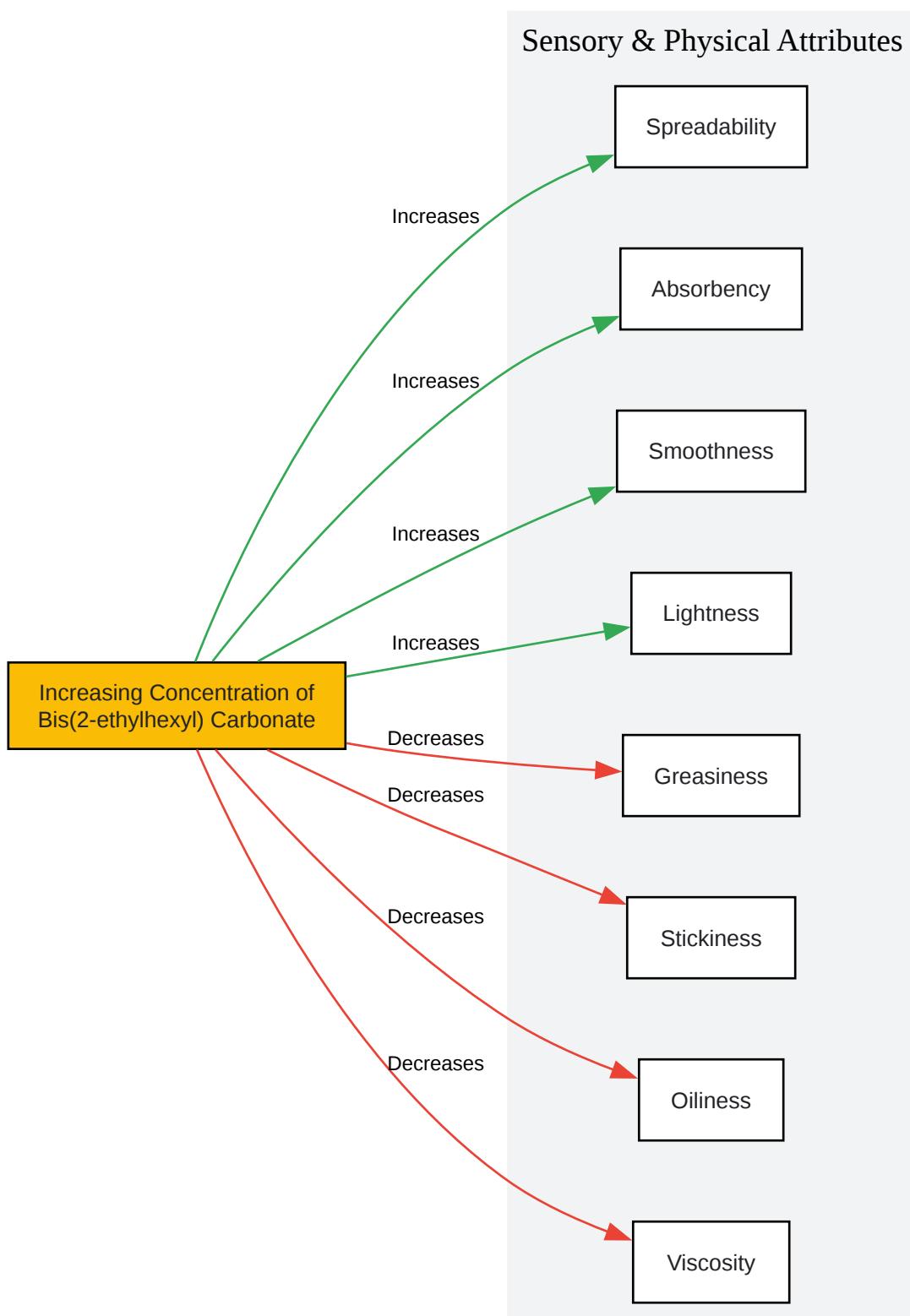
#### 4.3.3. Yield Stress Measurement

- Instrument: Rheometer.
- Procedure:
  - Equilibrate the sample to a controlled temperature.
  - Perform a stress sweep or use a suitable model (e.g., Herschel-Bulkley) to determine the yield stress, which is the minimum stress required to initiate flow.

## Visualizations

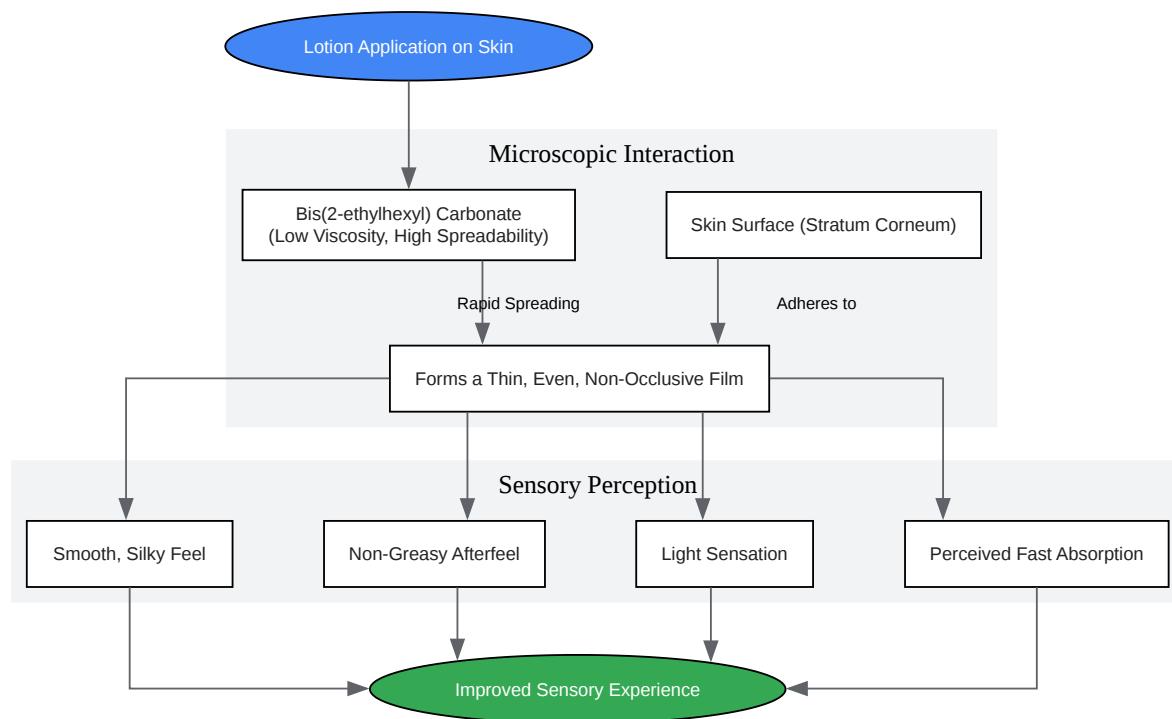
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Caption: Experimental workflow for lotion formulation and evaluation.



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Caption: Relationship between **Bis(2-ethylhexyl) carbonate** concentration and sensory attributes.



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Caption: Mechanism of improved sensory feel with **Bis(2-ethylhexyl) carbonate**.

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## References

- 1. Bis(2-Ethylhexyl) Carbonate (with Product List) [incidecoder.com]
- 2. 14858-73-2 CAS MSDS (bis(2-ethylhexyl) carbonate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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